

# Ozarelix in Androgen-Independent Prostate Cancer: Key Experimental Data

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## Compound Focus: Ozarelix

CAS No.: 295350-45-7

Cat. No.: S548652

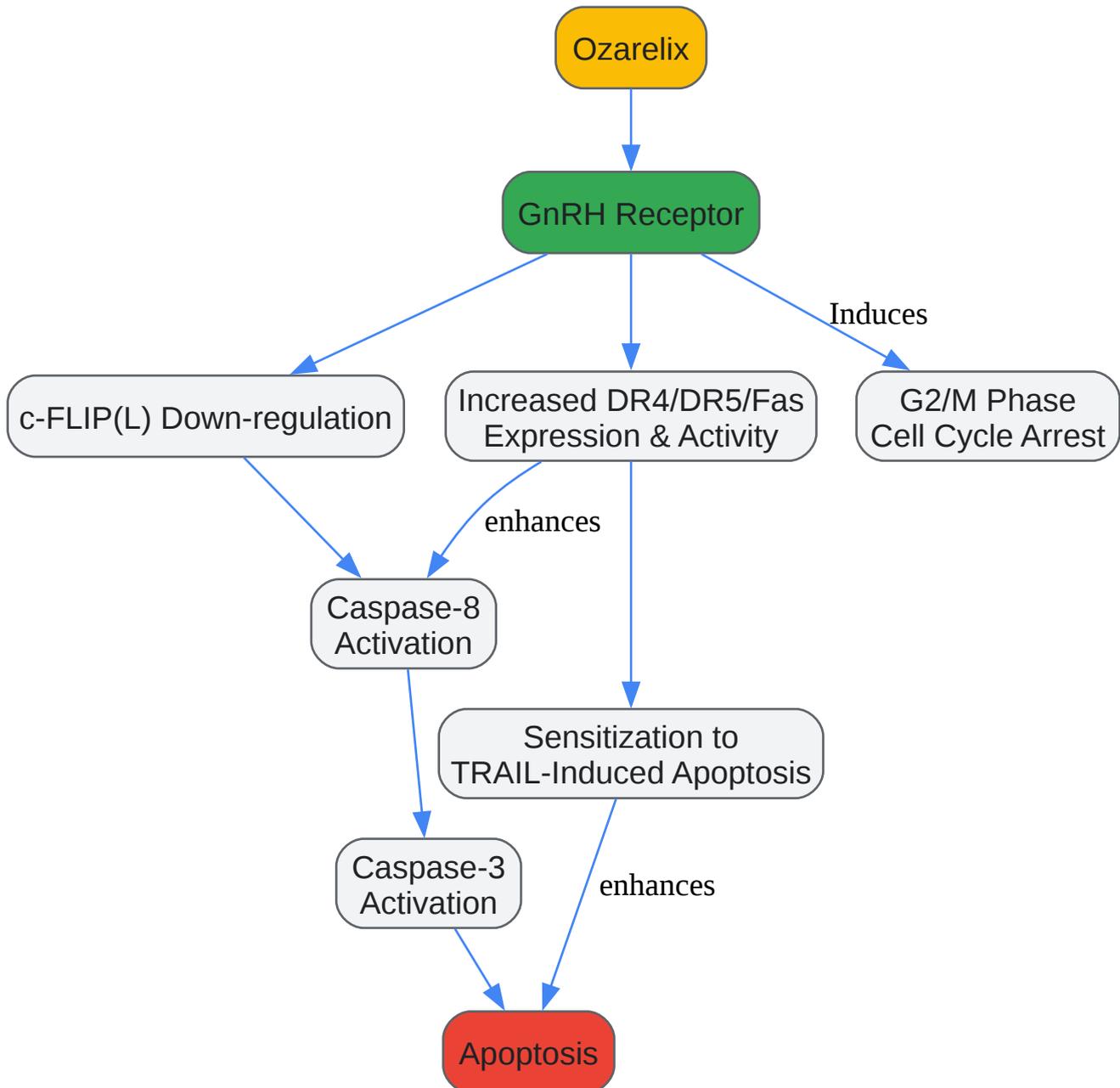
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The table below summarizes the core experimental findings from a key study investigating **Ozarelix**:

Aspect	Experimental Findings in DU145 and PC3 Cells
Cell Models	DU145 and PC3 cell lines (Androgen receptor-negative, hormone-refractory) [1]
Antiproliferative Effect	Observed antiproliferative effects [1]
Cell Cycle Impact	Accumulation of cells in the G2/M phase [1]
Apoptosis Induction	Induced apoptosis via caspase-8-dependent caspase-3 activation [1]
Key Protein Modulation	Down-regulation of c-FLIP (L); Increased expression and activity of death receptors DR4, DR5, and Fas [1]
TRAIL Sensitization	Sensitized TRAIL-resistant cancer cells to TRAIL-induced apoptosis [1]

## Molecular Mechanism of Action

The following diagram illustrates the signaling pathway through which **Ozarelix** induces apoptosis in androgen-independent prostate cancer cells, based on the described study [1].



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**Ozarelix** Mechanism in Androgen-Independent Prostate Cancer

## Knowledge Gaps and Further Research

The available information has several limitations. A direct, quantitative comparison of **Ozarelix's efficacy against other GnRH antagonists** like degarelix or cetrorelix in similar models is not available in the search results. While the core findings are presented, the **detailed experimental protocols** are not provided. The search results also lack information on the **current clinical development status** of **Ozarelix**.

For a comprehensive comparison, I recommend consulting specialized scientific databases and the latest clinical trial registries for the most current information on **Ozarelix** and other GnRH antagonists.

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## References

1. Ozarelix, a fourth generation GnRH antagonist, induces ... [pubmed.ncbi.nlm.nih.gov]

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